

A Comprehensive Guide to the Safe Handling of 2-Bromopyridine N-oxide Hydrobromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromopyridine N-oxide
hydrobromide

CAS No.: 206860-49-3

Cat. No.: B1273010

[Get Quote](#)

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **2-Bromopyridine N-oxide hydrobromide**. The following protocols are designed to ensure the safe handling, use, and disposal of this compound, grounded in established safety principles and regulatory guidelines. This document moves beyond a simple checklist to explain the rationale behind each procedural step, fostering a deep understanding of safe laboratory practices.

Hazard Identification and Risk Assessment

2-Bromopyridine N-oxide hydrobromide is a chemical compound that requires careful handling due to its potential health hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as an irritant.^{[1][2]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3]}
- H319: Causes serious eye irritation.^[2]

- H335: May cause respiratory irritation.[2]

The signal word for this chemical is "Warning".[2] These classifications underscore the importance of stringent safety measures to prevent exposure. The hydrobromide salt form may also introduce additional considerations, such as the potential to release hydrogen bromide gas upon decomposition, which is corrosive and toxic.[4]

Core Principles of Risk Mitigation:

- Engineering Controls: The primary line of defense is to handle the material in a controlled environment.
- Personal Protective Equipment (PPE): Appropriate PPE is mandatory to prevent direct contact.
- Administrative Controls: Adherence to standard operating procedures (SOPs) and proper training are crucial.

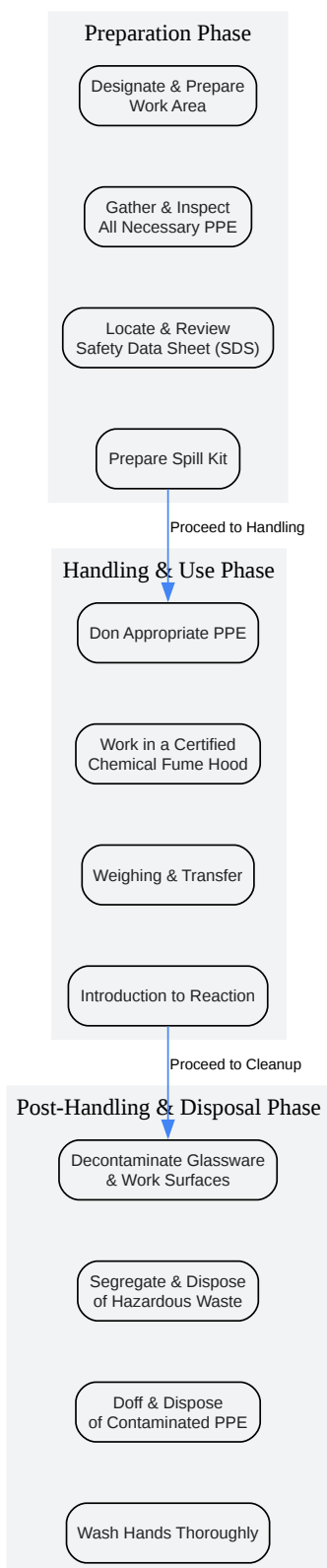
Personal Protective Equipment (PPE): Your First Line of Defense

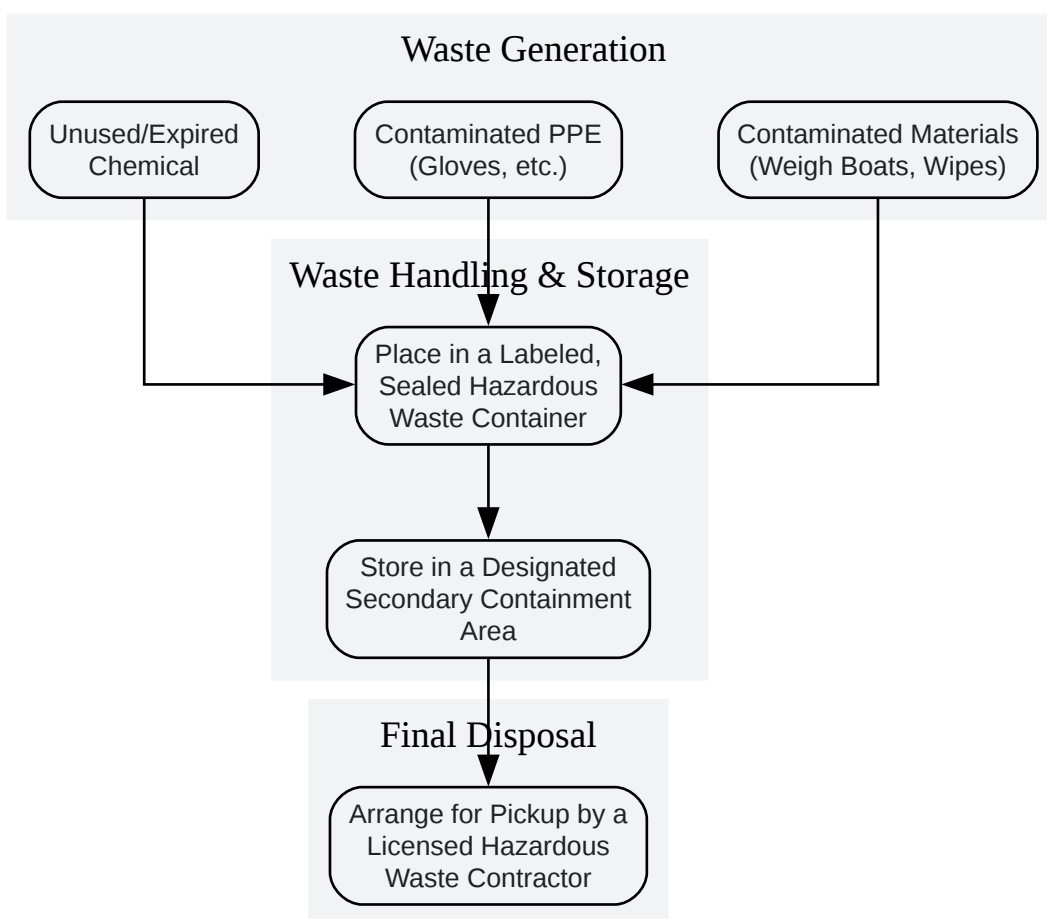
A comprehensive PPE plan is non-negotiable when handling **2-Bromopyridine N-oxide hydrobromide**. The following table outlines the minimum required PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles with side shields are mandatory. A face shield should be worn over goggles when there is a significant risk of splashing.[5][6]	Protects against splashes and airborne particles that can cause serious eye irritation.[1][5]
Hand Protection	Chemically resistant gloves such as nitrile or neoprene are recommended.[7] Always inspect gloves for damage before use and change them frequently.	Provides a barrier against skin contact, which can cause irritation.[4][5]
Body Protection	A flame-retardant lab coat, fully buttoned, is required.[7] For larger quantities or higher-risk procedures, consider a chemical-resistant apron.	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[5] Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases if dust or aerosols are generated.[5]	Prevents inhalation of the compound, which can cause respiratory tract irritation.[1][2]

Operational Plan: From Receipt to Reaction

A systematic workflow is essential for minimizing risk. The following diagram and procedural steps outline the safe handling of **2-Bromopyridine N-oxide hydrobromide** throughout its lifecycle in the laboratory.





[Click to download full resolution via product page](#)

Caption: Waste disposal workflow for **2-Bromopyridine N-oxide hydrobromide**.

Disposal Protocol:

- Waste Collection:
 - Collect all waste materials, including unused product and anything contaminated with it (e.g., gloves, weigh paper, absorbent pads), in a clearly labeled, sealed, and compatible hazardous waste container. [4] * Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Storage:

- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials. [8]
- Disposal:
 - Dispose of the hazardous waste through a licensed and certified hazardous waste disposal contractor. [6] * Follow all local, state, and federal regulations for chemical waste disposal. [6] * Never dispose of **2-Bromopyridine N-oxide hydrobromide** down the drain or in the regular trash. [4][6]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Emergency Situation	First Aid Response
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1][5]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [1][5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1][5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention. [1][5]

References

- Handling Pyridine: Best Practices and Precautions - Post Apple Scientific. (2024, March 12). Retrieved from [[Link](#)]
- 2-Bromopyridine Safety Data Sheet - Jubilant Ingrevia Limited. (n.d.). Retrieved from [[Link](#)]
- Safety Data Sheet: Pyridine - Carl ROTH. (n.d.). Retrieved from [[Link](#)]
- 2-Bromopyridine | C₅H₄BrN - PubChem. (n.d.). Retrieved from [[Link](#)]
- Pyridine,6551E-3,2023/02/01 - Safety Data Sheet. (2023, February 1). Retrieved from [[Link](#)]
- Material Safety Data Sheet - 2-Bromopyridine-N-oxide hydrochloride, 97% - Cole-Parmer. (n.d.). Retrieved from [[Link](#)]
- NIOSH Pocket Guide to Chemical Hazards - Pyridine - CDC. (n.d.). Retrieved from [[Link](#)]
- GHS 11 (Rev.11) SDS Word Download CAS: 206860-49-3 Name: **2-Bromopyridine N-oxide hydrobromide** - Hangzhou Zhishang Technology Co., Ltd. (n.d.). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 206860-49-3 Name: 2-Bromopyridine N-oxide hydrobromide [xixisys.com]
- 3. echemi.com [echemi.com]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. 2-Bromopyridine N-oxide hydrochloride(80866-91-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]

- [7. Handling Pyridine: Best Practices and Precautions \[postapplescientific.com\]](#)
- [8. aksci.com \[aksci.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Guide to the Safe Handling of 2-Bromopyridine N-oxide Hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1273010/docs#a-comprehensive-guide-to-the-safe-handling-of-2-bromopyridine-n-oxide-hydrobromide\]](https://www.benchchem.com/product/b1273010/docs#a-comprehensive-guide-to-the-safe-handling-of-2-bromopyridine-n-oxide-hydrobromide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)